

A Comprehensive Technical Guide to the Synthesis of Aluminium Acetotartrate

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Compound of Interest

Compound Name: *Aluminium acetotartrate*

Cat. No.: *B579033*

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Introduction

Aluminium acetotartrate, also known by the tradenames Alsol® and Essitol®, is a compound with a history of use as an astringent and antiseptic in pharmaceutical preparations.^[1] It is a complex salt of aluminum, acetic acid, and tartaric acid, with an approximate composition of 70% basic aluminum acetate and 30% tartaric acid.^[1] This guide provides a detailed technical overview of a plausible synthesis process for **aluminium acetotartrate**, based on established pharmaceutical preparation methods for its precursors and known reaction pathways. The synthesis is presented as a two-stage process: the preparation of a basic aluminum acetate solution, followed by its reaction with tartaric acid.

Core Synthesis Process

The synthesis of **aluminium acetotartrate** can be conceptually divided into two key stages:

- Synthesis of Basic Aluminium Acetate (Aluminium Subacetate Solution): This initial stage involves the reaction of an aluminum salt with a carbonate and acetic acid to produce a solution of basic aluminum acetate. The United States Pharmacopeia (USP) provides a standardized method for preparing "Aluminum Subacetate Topical Solution," which serves as a well-documented starting point.^[2]

- Formation of the Acetotartrate Complex: In the second stage, the prepared basic aluminum acetate solution is treated with tartaric acid. A rapid preparation method has been described where a suspension of basic aluminum acetate, tartaric acid, and acetic acid is boiled until a clear solution is obtained, indicating the formation of the acetotartrate complex.[3]

Experimental Protocols

Stage 1: Synthesis of Basic Aluminum Acetate Solution (Modified USP Method)

This protocol is adapted from the United States Pharmacopeia (USP) method for the preparation of Aluminum Subacetate Topical Solution.[2][4]

Reactants:

Reactant	Molecular Formula	Molar Mass (g/mol)	Quantity
Aluminum Sulfate	Al ₂ (SO ₄) ₃	342.15	145 g
Calcium Carbonate	CaCO ₃	100.09	70 g
Acetic Acid (Glacial)	CH ₃ COOH	60.05	160 mL
Purified Water	H ₂ O	18.02	q.s. to 1000 mL

Procedure:

- In a suitable vessel, dissolve 145 g of aluminum sulfate in 600 mL of cold purified water.
- Filter the resulting solution to remove any insoluble impurities.
- To the filtered aluminum sulfate solution, gradually add 70 g of calcium carbonate in several portions, with constant stirring. Effervescence will occur due to the release of carbon dioxide.
- After the addition of calcium carbonate is complete and the effervescence has subsided, slowly add 160 mL of glacial acetic acid to the mixture while continuing to stir.
- Allow the mixture to stand for 24 hours to ensure complete reaction.

- Filter the mixture to remove the precipitated calcium sulfate. A Buchner funnel with vacuum assistance is recommended for efficient filtration. The initial portion of the filtrate may be returned to the funnel to ensure clarity.
- Wash the collected solid (magma) on the filter with small portions of cold purified water.
- Combine the filtrate and the washings, and add sufficient purified water to produce a final volume of 1000 mL. This solution is the basic aluminum acetate (aluminum subacetate) solution.

Stage 2: Formation of the Aluminium Acetotartrate Complex

This protocol is based on the known composition of **aluminium acetotartrate** (approximately 70% basic aluminum acetate and 30% tartaric acid) and a described rapid preparation method. [\[1\]](#)[\[3\]](#)

Reactants:

Reactant	Description	Quantity
Basic Aluminum Acetate Solution	Prepared in Stage 1	~700 mL
L-(+)-Tartaric Acid	$C_4H_6O_6$	300 g
Acetic Acid (Glacial)	CH_3COOH	As needed

Procedure:

- In a reaction vessel equipped with a condenser and a stirrer, combine approximately 700 mL of the basic aluminum acetate solution prepared in Stage 1 with 300 g of L-(+)-tartaric acid.
- Add a sufficient amount of glacial acetic acid to the suspension. The exact volume may need to be optimized to ensure complete dissolution.
- Heat the mixture to boiling while stirring continuously.

- Maintain the boiling for approximately 2 to 2.5 hours, or until the suspension completely dissolves to form a clear solution.
- Once a clear solution is obtained, the reaction is complete. The resulting solution contains **aluminium acetotartrate**.
- The final product can be isolated as a crystalline powder by controlled evaporation of the solvent.

Data Presentation

Table 1: Reactant Quantities for the Synthesis of Basic Aluminum Acetate Solution

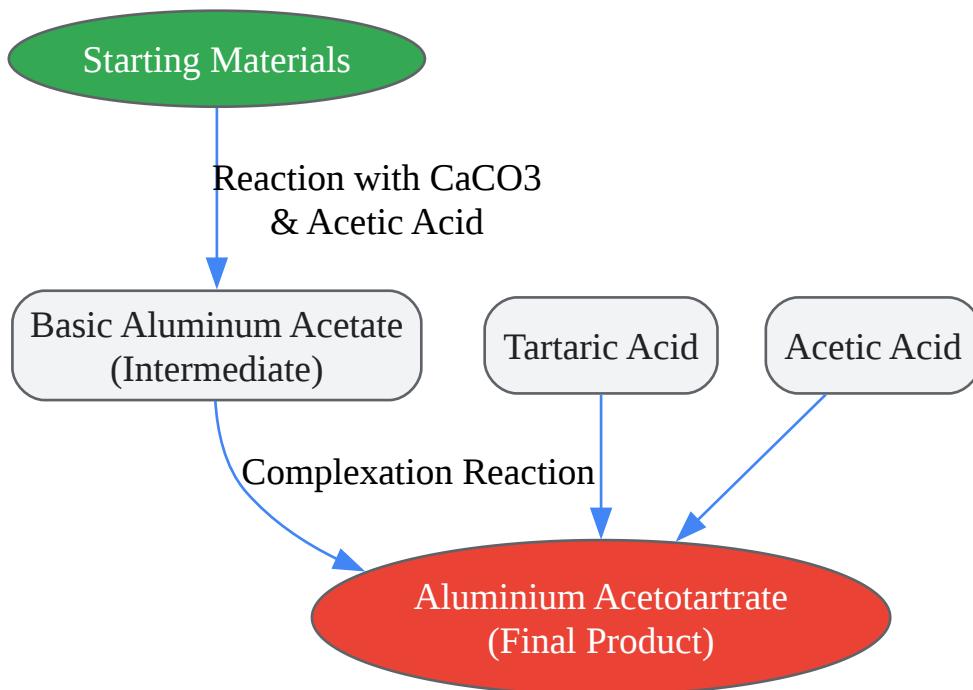
Reactant	Molar Mass (g/mol)	Quantity (g or mL)	Moles (approx.)
Aluminum Sulfate	342.15	145 g	0.424
Calcium Carbonate	100.09	70 g	0.700
Acetic Acid (Glacial)	60.05	160 mL (approx. 168 g)	2.80

Table 2: Composition of **Aluminium Acetotartrate**

Component	Approximate Percentage by Weight
Basic Aluminum Acetate	70%
Tartaric Acid	30%

Visualizations

Caption: Workflow for the two-stage synthesis of **Aluminium Acetotartrate**.

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Caption: Logical relationship of reactants and products in the synthesis.

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